

Physical properties like boiling point and density of Di-tert-butylchlorophosphine

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Compound of Interest

Compound Name: Di-tert-butylchlorophosphine

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A Technical Guide to the Physical Properties of Di-tert-butylchlorophosphine

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the key physical properties of **di-tert-butylchlorophosphine** (CAS No. 13716-10-4), a versatile reagent in organic synthesis. The document outlines its boiling point and density, supported by detailed experimental protocols for their determination.

Quantitative Physical Properties

The physical properties of **di-tert-butylchlorophosphine** are summarized in the table below, providing a clear reference for laboratory applications.

Physical Property	Value	Conditions
Boiling Point	191.6 °C	at 760 mmHg[1]
48 °C	at 3 mmHg[2][3][4][5]	
48-52 °C	at 3.2 mbar[3]	
48 °C	No pressure specified[6]	
Density	0.951 g/mL	at 25 °C[1][2][3][4]

Experimental Protocols

The following sections detail the methodologies for the experimental determination of the boiling point and density of **di-tert-butylchlorophosphine**. Given the compound's sensitivity to air and moisture, as well as its corrosive nature, all procedures must be conducted in a controlled, inert atmosphere (e.g., using a glovebox or Schlenk line) and with appropriate personal protective equipment (PPE), including safety goggles, lab coat, and acid-resistant gloves.

2.1. Determination of Boiling Point using the Thiele Tube Method

This method is suitable for determining the boiling point of a small quantity of liquid.

Materials:

- **Di-tert-butylchlorophosphine** sample
- Thiele tube
- Mineral oil or other suitable high-boiling point liquid
- Thermometer (calibrated)
- Capillary tube (sealed at one end)
- Small test tube
- Rubber band or wire for attachment
- Heating source (Bunsen burner or heating mantle)
- Inert atmosphere setup (glovebox or Schlenk line)

Procedure:

- **Preparation under Inert Atmosphere:** Inside a glovebox or under a stream of inert gas, add approximately 0.5 mL of **di-tert-butylchlorophosphine** to a small, dry test tube.

- **Capillary Tube Insertion:** Place a capillary tube, with its open end down, into the test tube containing the sample.
- **Assembly:** Attach the test tube to a thermometer using a rubber band or wire, ensuring the bulb of the thermometer is level with the bottom of the test tube.^{[7][8]}
- **Thiele Tube Setup:** Fill the Thiele tube with a suitable heating oil (e.g., mineral oil) to a level just above the top of the side arm.
- **Immersion:** Clamp the thermometer and test tube assembly so that it is immersed in the oil in the Thiele tube. The sample should be positioned in the main body of the tube, and the rubber band should remain above the oil level to prevent degradation from heat.^{[7][9]}
- **Heating:** Gently heat the side arm of the Thiele tube with a small flame or a heating mantle.^{[7][10]} This will induce convection currents in the oil, ensuring uniform temperature distribution.
- **Observation:** As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube. Continue gentle heating until a steady and rapid stream of bubbles is observed.
- **Boiling Point Determination:** Turn off the heat source and allow the apparatus to cool slowly. The boiling point is the temperature at which the stream of bubbles ceases and the liquid just begins to be drawn back into the capillary tube.^{[9][10]} Record this temperature.
- **Repeat:** For accuracy, repeat the determination at least twice and calculate the average boiling point.

2.2. Determination of Density using a Pycnometer

A pycnometer is a flask with a specific volume used for precise density measurements of liquids.

Materials:

- **Di-tert-butylchlorophosphine** sample

- Pycnometer (e.g., 10 mL or 25 mL) with a ground-glass stopper containing a capillary bore
- Analytical balance (accurate to ± 0.0001 g)
- Constant temperature water bath
- Inert atmosphere setup (glovebox or Schlenk line)
- Dry, lint-free wipes

Procedure:

- Preparation and Calibration under Inert Atmosphere: All handling of the pycnometer and the sample should be performed in a glovebox or under an inert atmosphere.
- Mass of Empty Pycnometer: Carefully clean and dry the pycnometer and its stopper. Weigh the empty, dry pycnometer on an analytical balance and record the mass ($m_{\text{pycnometer}}$).
- Mass of Pycnometer with Water (Calibration): Fill the pycnometer with deionized water of a known temperature. Insert the stopper, allowing excess water to exit through the capillary. Equilibrate the pycnometer in a constant temperature water bath (e.g., 25 °C). Carefully dry the exterior of the pycnometer with a lint-free wipe and weigh it. Record this mass (m_{water}). The volume of the pycnometer ($V_{\text{pycnometer}}$) can be calculated using the density of water at that temperature.
- Mass of Pycnometer with Sample: Empty and thoroughly dry the pycnometer. Fill the pycnometer with the **di-tert-butylchlorophosphine** sample. Insert the stopper, allowing the excess liquid to exit through the capillary.
- Temperature Equilibration: Place the filled pycnometer in the constant temperature water bath set to 25 °C and allow it to equilibrate.
- Final Weighing: Carefully dry the exterior of the pycnometer and weigh it on the analytical balance. Record this mass (m_{sample}).
- Calculation of Density: The density (ρ) of the **di-tert-butylchlorophosphine** is calculated using the following formula:

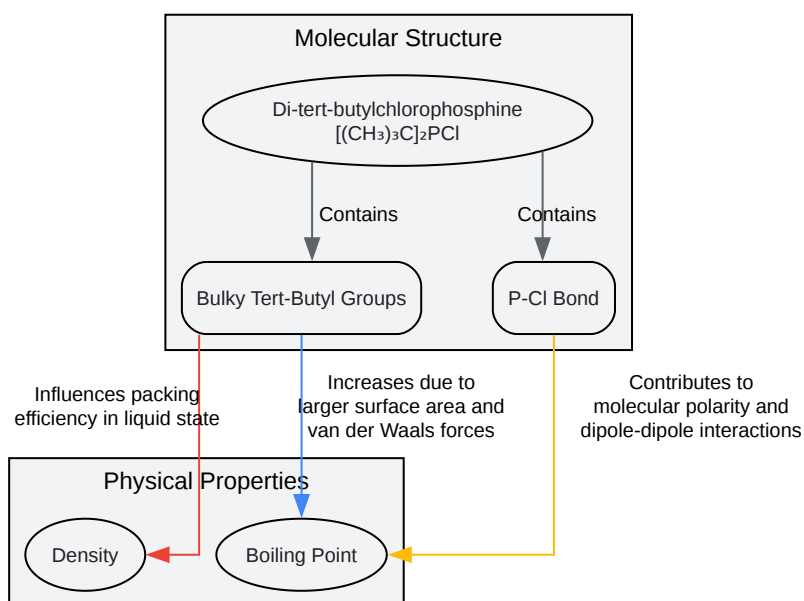
$$\rho = (m_{\text{sample}} - m_{\text{pycnometer}}) / V_{\text{pycnometer}}$$

- Repeat: For accuracy, perform the measurement in triplicate and report the average density.

Structure-Property Relationship

The physical properties of **di-tert-butylchlorophosphine** are directly influenced by its molecular structure. The diagram below illustrates this relationship.

Relationship between Molecular Structure and Physical Properties of Di-tert-butylchlorophosphine



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Caption: Molecular structure's influence on physical properties.

The two bulky tert-butyl groups increase the molecule's surface area, leading to stronger van der Waals forces between molecules. This results in a relatively high boiling point for its molecular weight.[11][12][13] These bulky groups also affect how the molecules pack together in the liquid state, which is a key determinant of density. The polar phosphorus-chlorine (P-Cl) bond introduces dipole-dipole interactions, further contributing to the intermolecular forces that must be overcome for the substance to boil.[12]

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